

safety and handling of 1,14-Dibromotetradecane

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Compound of Interest

Compound Name: 1,14-Dibromotetradecane

Cat. No.: B025923

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An In-Depth Technical Guide to the Safe Handling of **1,14-Dibromotetradecane** for Research and Development Professionals

Introduction

1,14-Dibromotetradecane (CAS No: 37688-96-3) is a long-chain bifunctional alkyl halide.^{[1][2]} Its structure, featuring bromine atoms at both ends of a fourteen-carbon chain, makes it a valuable intermediate in various fields of organic synthesis. Researchers and drug development professionals utilize it for applications such as the synthesis of polymers, the creation of long-chain linkers for complex molecules, and the formation of bolaamphiphiles. While its utility is significant, its safe and effective use hinges on a thorough understanding of its properties and potential hazards.

The available toxicological data for **1,14-Dibromotetradecane** is limited, and in some cases, hazard classifications are inconsistent across reporting bodies.^[1] This guide adopts the principle of prudent practice, advising researchers to treat the substance with a high degree of caution. By synthesizing data from safety data sheets (SDS), chemical databases, and general laboratory safety protocols, this document provides a comprehensive framework for the safe handling, storage, and disposal of **1,14-Dibromotetradecane**, ensuring the protection of laboratory personnel and the integrity of experimental work.

Compound Profile and Physicochemical Properties

A precise understanding of a chemical's physical properties is foundational to its safe handling. For instance, knowing that **1,14-Dibromotetradecane** is a solid at standard room temperature

informs decisions on its transfer and weighing, helping to minimize the generation of dust or aerosols.[2]

Property	Value	Reference
CAS Number	37688-96-3	[1][2]
Molecular Formula	C ₁₄ H ₂₈ Br ₂	[1][2]
Molecular Weight	356.18 g/mol	[1][2]
Appearance	Solid	[2][3]
Melting Point	50.4 °C	[2]
Boiling Point	366.3 °C at 760 mmHg	[2]
Flash Point	204.8 °C	[2]
Density	1.245 g/cm ³	[2]
Solubility	Insoluble in water. Soluble in acetone, benzene, and chloroform.	[4][5]

Hazard Identification and Risk Assessment

The causality behind treating **1,14-Dibromotetradecane** with caution stems from its classification as an alkyl halide and the GHS hazard statements associated with it, despite some reporting inconsistencies.[1] Alkyl halides as a class can be irritants and may have other toxicological effects that are not yet fully characterized for this specific compound.

- **Primary Health Hazards:** Aggregated GHS information indicates that **1,14-Dibromotetradecane** may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[1] The lack of comprehensive toxicological studies means that other potential health effects cannot be ruled out, necessitating the use of robust personal protective equipment to minimize all routes of exposure.[4][6]
- **Reactivity Hazards:** This compound is incompatible with strong oxidizing agents and strong bases.[4][7] Contact with strong bases can initiate elimination reactions, while strong

oxidizers can lead to vigorous, potentially hazardous reactions.

- Thermal Decomposition: When heated to decomposition, as in a fire, **1,14-Dibromotetradecane** will release toxic and corrosive fumes, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide (HBr) gas.[\[4\]](#)[\[7\]](#)

Standard Operating Procedures for Safe Handling

A self-validating safety protocol integrates engineering controls, administrative practices, and personal protective equipment into a seamless workflow. The primary objective is to minimize the potential for exposure at every step.

Engineering Controls

The first line of defense is to handle the chemical within a controlled environment.

- Chemical Fume Hood: All weighing and transfer operations involving **1,14-Dibromotetradecane** must be conducted inside a certified chemical fume hood to control potential exposure to dust or vapors.[\[8\]](#)
- Emergency Equipment: An operational safety shower and eyewash station must be readily accessible in the immediate vicinity of the work area.[\[8\]](#)

Experimental Protocol for Handling

- Pre-Handling Verification: Before use, confirm the identity of the chemical by checking the label. Visually inspect the container for any signs of damage or compromise. Review the Safety Data Sheet (SDS) for any specific handling instructions.[\[9\]](#)
- Personal Protective Equipment (PPE) Donning: Put on all required PPE as detailed in Section 4. This step is non-negotiable.
- Material Transfer (Solid):
 - Place the stock container, a pre-labeled receiving vessel, and a clean spatula within the fume hood.
 - Carefully open the stock container.

- Use the spatula to transfer the required amount of the solid chemical to the receiving vessel. Perform this action gently to avoid generating airborne dust.
- If the chemical needs to be melted for transfer, use a controlled heating source (e.g., a heating mantle with a stirrer) within the fume hood. Do not use an open flame.
- Post-Handling Procedures:
 - Securely close the lids on both the stock container and the receiving vessel.
 - Wipe down the spatula with a solvent-moistened cloth (disposing of the cloth as hazardous waste) and decontaminate the work surface within the fume hood.
 - Return the stock container to its designated storage location.
 - Properly doff and dispose of single-use PPE.

Personal Protective Equipment (PPE) Specification

The selection of PPE is dictated by a risk assessment of the chemical's hazards. For **1,14-Dibromotetradecane**, the focus is on preventing skin, eye, and respiratory contact.

- Eye and Face Protection: Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are mandatory.^[4]^[7] A face shield should be worn over the goggles if there is a risk of splashing, particularly when handling the molten substance.^[8]
- Skin and Body Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile rubber, must be worn. Always inspect gloves for tears or punctures before use. Dispose of contaminated gloves immediately in the designated hazardous waste stream.^[4]^[10]
 - Lab Coat: A flame-resistant lab coat must be worn and fully buttoned.
- Respiratory Protection: Under normal conditions of use within a fume hood, respiratory protection is not required.^[4]^[7] If there is a potential for generating significant dust or

aerosols outside of a fume hood, a NIOSH-approved respirator with appropriate cartridges should be used.^[11]



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Caption: Personal Protective Equipment (PPE) selection and use workflow.

Emergency Response Protocols

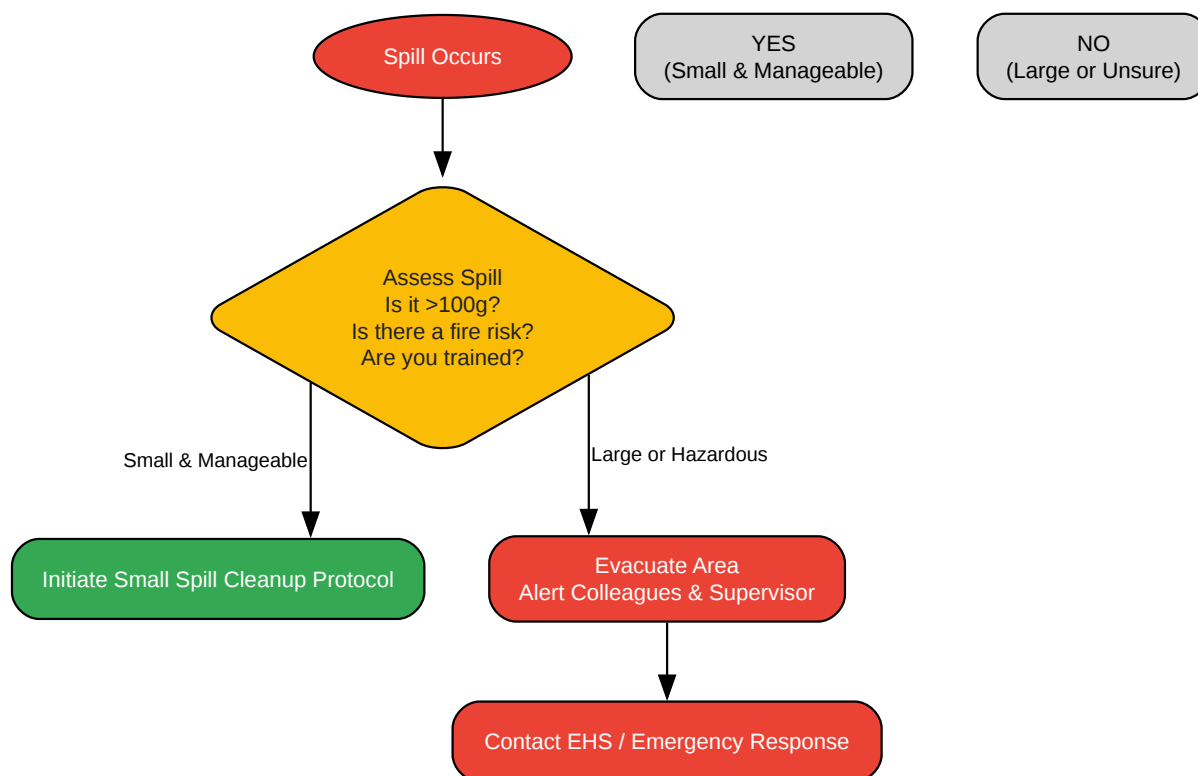
Preparedness is key to mitigating the impact of an accidental exposure or spill. All personnel must be familiar with these procedures before beginning work.

First-Aid Measures

- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[4\]](#)[\[12\]](#)
- **Skin Contact:** Remove all contaminated clothing immediately. Wash the affected skin area thoroughly with soap and plenty of water. Seek medical attention if irritation develops or persists.[\[4\]](#)[\[12\]](#)
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult or they are not breathing, provide artificial respiration. Seek immediate medical attention.[\[4\]](#)[\[12\]](#)
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[11\]](#)[\[12\]](#)

Spill Management

The appropriate response to a spill depends on its scale and the immediate hazards it presents.



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Caption: Decision tree for responding to a chemical spill.

Small Spill Cleanup Protocol (<100g)

- Alert and Secure: Alert personnel in the immediate area. Ensure the spill is not near an ignition source.[13][14]
- Don PPE: Wear, at a minimum, double nitrile gloves, chemical safety goggles, a face shield, and a lab coat.
- Contain: Gently cover the spilled solid with an inert absorbent material like sand, vermiculite, or a commercial spill absorbent.[4][9] This prevents the powder from becoming airborne.
- Collect: Carefully scoop the mixture of absorbent and chemical into a designated, sealable hazardous waste container.[15] Use non-sparking tools if there is any fire concern.

- Decontaminate: Wipe the spill area with a cloth dampened with a detergent solution, followed by water.[\[14\]](#)[\[16\]](#) Place all cleaning materials into the hazardous waste container.
- Label and Dispose: Seal the container, label it clearly as "Hazardous Waste: **1,14-Dibromotetradecane** Spill Debris," and arrange for disposal through your institution's Environmental Health and Safety (EHS) office.[\[14\]](#)

Storage and Waste Disposal

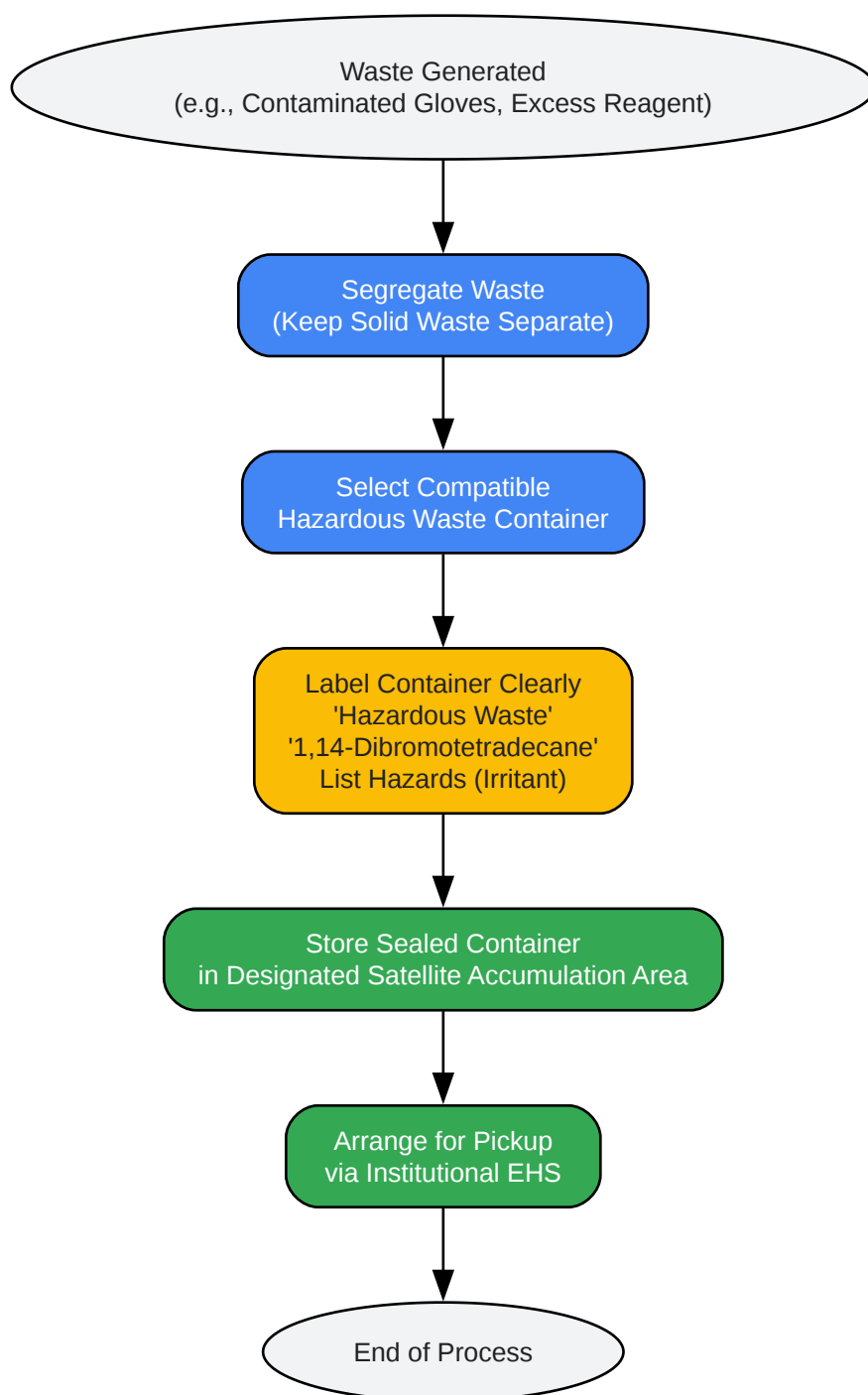
Proper storage and disposal are critical endpoints in the chemical lifecycle, essential for maintaining a safe laboratory environment.

Storage Conditions

- Store **1,14-Dibromotetradecane** in a tightly closed container in a cool, dry, and well-ventilated area.[\[9\]](#)[\[12\]](#)
- The storage location should be separate from incompatible materials, specifically strong oxidizing agents and strong bases.[\[7\]](#)

Waste Management Protocol

All materials that come into contact with **1,14-Dibromotetradecane** must be considered hazardous waste. This includes empty containers, used gloves, absorbent materials from spills, and contaminated labware.



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Caption: Workflow for the proper disposal of chemical waste.

- Segregation: Do not mix this waste with other waste streams unless explicitly permitted by your EHS office.

- Containment: Collect all waste in a designated, leak-proof, and sealable container.[11]
- Labeling: Affix a hazardous waste label to the container. The label must include the full chemical name ("**1,14-Dibromotetradecane**") and a clear indication of the associated hazards (e.g., "Irritant").[3]
- Professional Disposal: Never dispose of **1,14-Dibromotetradecane** or its waste down the drain or in the regular trash.[4][11] All disposal must be handled through a licensed hazardous waste disposal company, typically coordinated by your institution's EHS department.[3]

Conclusion

The safe and responsible use of **1,14-Dibromotetradecane** in a research and development setting is achievable through a commitment to established safety principles. Given the incomplete toxicological profile, a cautious approach is mandatory. The core tenets of this approach are: consistent use of engineering controls like fume hoods, diligent application of appropriate personal protective equipment, strict adherence to handling and waste disposal protocols, and thorough preparation for emergency situations. By integrating these practices, scientists can effectively utilize this versatile chemical reagent while upholding the highest standards of laboratory safety.

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